

16-Azidoheptadecanoic Acid: A Chemical Reporter for In-Depth Lipidomics Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 16-Azidoheptadecanoic acid

Cat. No.: B1286512

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Lipidomics, the large-scale study of lipids in biological systems, is a rapidly expanding field crucial for understanding cellular processes and the pathophysiology of numerous diseases, including metabolic disorders, cancer, and neurodegenerative diseases. A significant challenge in lipidomics is the dynamic nature of lipid metabolism, encompassing synthesis, trafficking, and modification. Chemical reporters, coupled with bioorthogonal chemistry, have emerged as powerful tools to investigate these dynamic processes. **16-Azidoheptadecanoic acid** (16-AHA), a palmitic acid analog containing a terminal azide group, serves as an effective chemical reporter for tracing the fate of fatty acids in living cells. This guide provides a comprehensive overview of the application of 16-AHA in lipidomics, detailing its mechanism, experimental protocols, data analysis, and its role in drug discovery.

Core Principle: Metabolic Labeling and Click Chemistry

The utility of 16-AHA as a chemical reporter is based on a two-step process: metabolic incorporation and bioorthogonal ligation.

- **Metabolic Incorporation:** 16-AHA is introduced to cells or organisms. Due to its structural similarity to the endogenous saturated fatty acid palmitic acid, it is recognized and utilized by

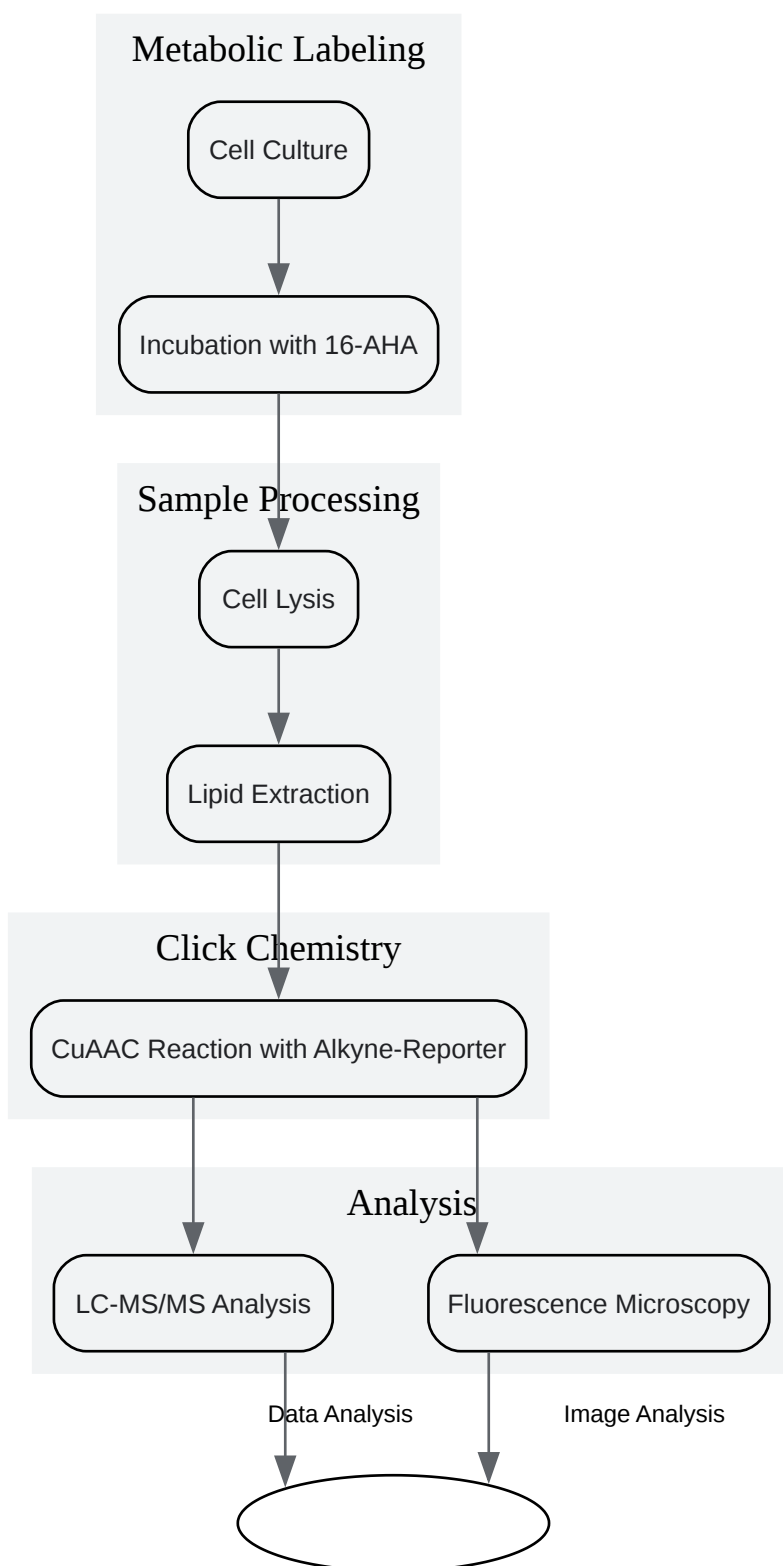
the cell's metabolic machinery. It can be incorporated into various lipid species, such as triglycerides, phospholipids, and cholesterol esters, effectively "tagging" newly synthesized lipids.

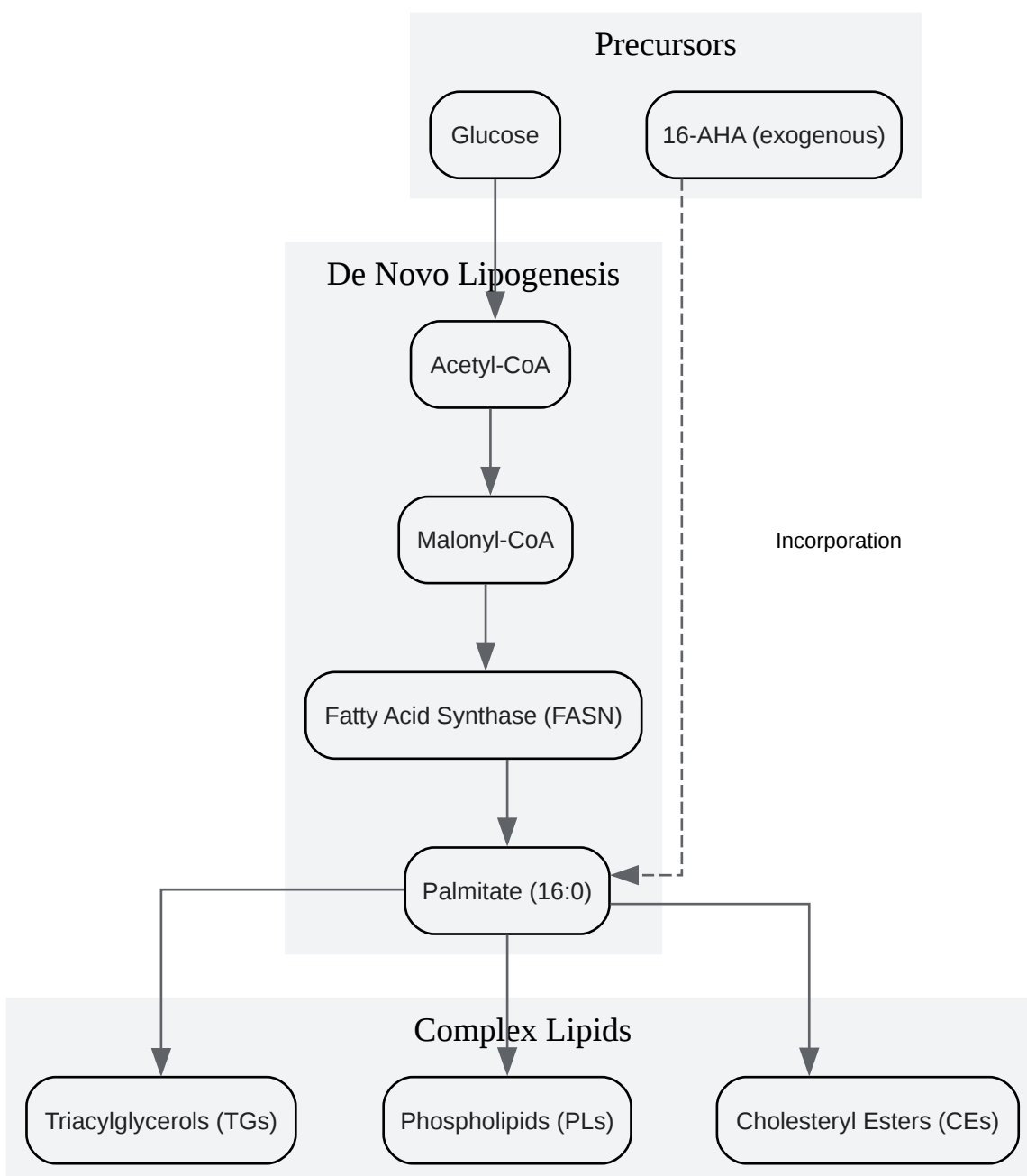
- **Bioorthogonal Ligation (Click Chemistry):** The azide group on 16-AHA is a bioorthogonal handle, meaning it is chemically inert within the biological system but can react specifically with a complementary functional group. The most common reaction is the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a type of "click chemistry". This reaction allows for the covalent attachment of a reporter molecule, such as a fluorophore for imaging or a biotin tag for enrichment and mass spectrometry analysis, to the 16-AHA-labeled lipids.

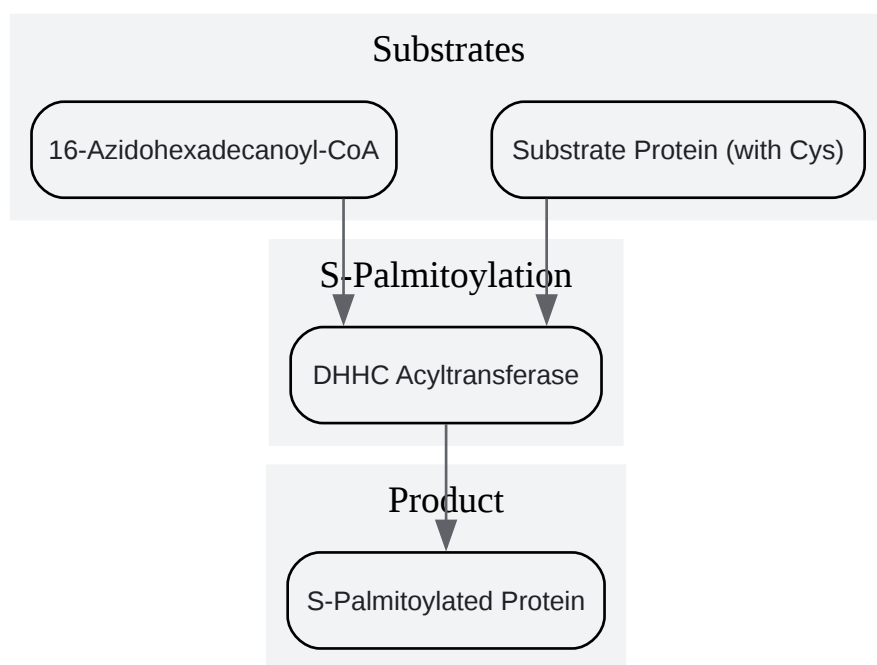
Experimental Workflows and Protocols

The successful application of 16-AHA in lipidomics relies on carefully executed experimental procedures. Below are detailed protocols for key experiments.

Experimental Workflow Overview







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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com